

Application Notes and Protocols: High-Pressure Polymerization of Ethylene with Tert-Butyl Nonaneperoxoate

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Compound of Interest

Compound Name: *tert-Butyl nonaneperoxoate*

Cat. No.: *B15343171*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the high-pressure polymerization of ethylene using **tert-butyl nonaneperoxoate** as a free-radical initiator. This document is intended to serve as a practical guide for laboratory and pilot-scale synthesis of low-density polyethylene (LDPE).

Introduction

High-pressure polymerization of ethylene is the primary industrial method for producing low-density polyethylene (LDPE). The process typically operates at pressures ranging from 500 to 5000 bar and temperatures between 80°C and 350°C. The choice of initiator is critical in controlling the polymerization reaction and the final properties of the polymer. Organic peroxides are commonly used as initiators due to their controlled decomposition at high temperatures, which generates the free radicals necessary to initiate polymerization.

Tert-butyl nonaneperoxoate, also known as tert-butyl per-iso-nonanoate or tert-butyl 3,5,5-trimethylperoxyhexanoate, is an effective organic peroxide initiator for this process. It is particularly suitable for use in high-pressure tubular and autoclave reactors, with a typical operational temperature range of 190°C to 250°C.

Quantitative Data Summary

The following tables summarize typical process parameters and expected polymer properties for the high-pressure polymerization of ethylene using a peroxide initiator like **tert-butyl nonaneperoxoate**. It is important to note that specific results can vary based on the exact experimental setup and conditions.

Table 1: Typical Reaction Conditions for High-Pressure Ethylene Polymerization

Parameter	Value
Reactor Type	Autoclave or Tubular
Pressure	1200 - 2600 bar
Initiation Temperature	160 - 190 °C
Peak Temperature	200 - 350 °C
Initiator Concentration	0.02 - 0.10 wt% (relative to ethylene)
Solvent for Initiator	Aliphatic hydrocarbons (e.g., heptane, isododecane)

Table 2: Expected Properties of LDPE Produced with **Tert-Butyl Nonaneperoxoate**

Property	Typical Value Range
Density	0.915 - 0.935 g/cm ³
Melt Flow Index (MFI)	0.2 - 20 g/10 min (190°C/2.16 kg)
Weight-Average Molecular Weight (Mw)	80,000 - 300,000 g/mol
Number-Average Molecular Weight (Mn)	20,000 - 60,000 g/mol
Polydispersity Index (PDI)	4 - 6

Experimental Protocols

The following protocols provide a generalized methodology for the high-pressure polymerization of ethylene in both autoclave and tubular reactors using **tert-butyl nonaneperoxoate** as the initiator.

Autoclave Reactor Protocol

This protocol describes a batch-wise polymerization process in a high-pressure autoclave reactor.

Materials:

- Ethylene (polymerization grade)
- **Tert-butyl nonaneperoxoate** (e.g., Luperox® 270)
- Heptane or Isododecane (anhydrous)
- Chain Transfer Agent (optional, e.g., propionaldehyde)

Equipment:

- High-pressure autoclave reactor (e.g., 500 mL, rated for >3000 bar) with magnetic stirring, heating/cooling jacket, pressure transducer, and thermocouple.
- High-pressure syringe pump for initiator injection.
- Ethylene compressor.
- Product recovery system.

Procedure:

- **Reactor Preparation:** Ensure the autoclave reactor is clean, dry, and leak-free. Purge the reactor multiple times with high-purity nitrogen followed by ethylene gas to remove any oxygen.
- **Initiator Solution Preparation:** In a separate vessel, prepare a dilute solution of **tert-butyl nonaneperoxoate** in the chosen solvent (e.g., heptane). A typical concentration is 1-5 wt%. If a chain transfer agent is used, it can be mixed with the initiator solution. For example, dilute 14.8 mg of tert-butyl peroxy-3,5,5-trimethylhexanoate in 1.3 g of heptane and 0.89 g of propanaldehyde.^[1]

- Reaction Initiation:
 - Pressurize the autoclave with ethylene to the desired reaction pressure (e.g., 2000 bar).
 - Heat the reactor to the initiation temperature (e.g., 177°C).^[1]
 - Inject the prepared initiator solution into the reactor using the high-pressure syringe pump.
- Polymerization:
 - Maintain constant stirring throughout the reaction.
 - Monitor the reactor temperature and pressure. The exothermic polymerization reaction will cause a rise in temperature. Control the peak temperature using the reactor's cooling system.
 - The reaction is typically run for a predetermined residence time.
- Termination and Product Recovery:
 - After the desired reaction time, stop the initiator feed (if continuous) and rapidly cool the reactor.
 - Vent the unreacted ethylene gas.
 - Open the reactor and collect the polyethylene product.
 - Dry the polymer in a vacuum oven to remove any residual solvent.
- Analysis: Characterize the resulting LDPE for its properties as outlined in Table 2.

Tubular Reactor Protocol

This protocol outlines a continuous polymerization process in a high-pressure tubular reactor.

Materials:

- Ethylene (polymerization grade)

- **Tert-butyl nonaneperoxoate**
- Solvent for initiator (e.g., isododecane)
- Chain Transfer Agent (optional)

Equipment:

- High-pressure tubular reactor with multiple heating/cooling zones and initiator injection points.
- Primary and secondary ethylene compressors.
- High-pressure initiator pumps.
- High-pressure and low-pressure separators.
- Extruder and pelletizer.

Procedure:

- System Startup:
 - Pressurize the entire system with ethylene to the target operating pressure (e.g., 2500 bar).
 - Establish a continuous flow of ethylene through the tubular reactor.
 - Heat the reactor zones to their setpoint temperatures. The initial zones are typically heated to the initiation temperature.
- Initiator Injection:
 - Prepare a solution of **tert-butyl nonaneperoxoate** in the solvent in a feed tank.
 - Continuously inject the initiator solution into the first reaction zone of the tubular reactor using a high-pressure pump. Additional initiator can be injected at subsequent points along the reactor to maintain the reaction.

- Polymerization:
 - The polymerization reaction initiates and proceeds as the mixture flows through the heated zones of the reactor.
 - The temperature profile along the reactor is carefully controlled by the heating/cooling jackets to manage the exothermic reaction and influence polymer properties.
- Separation and Recycling:
 - The mixture of molten polymer and unreacted ethylene exits the reactor and passes through a high-pressure separator.
 - The molten polymer is sent to a low-pressure separator where further unreacted ethylene is removed.
 - The separated ethylene is cooled, purified, and recycled back to the secondary compressor.
- Product Finishing:
 - The molten LDPE from the low-pressure separator is fed to an extruder, which forms strands that are cooled in a water bath and cut into pellets.
- Process Monitoring: Continuously monitor pressure, temperature, and flow rates to ensure stable operation and consistent product quality.

Visualizations

High-Pressure Ethylene Polymerization Workflow

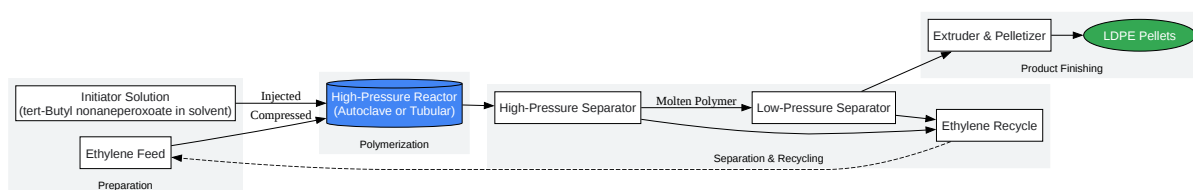


Figure 1: General workflow for high-pressure ethylene polymerization.

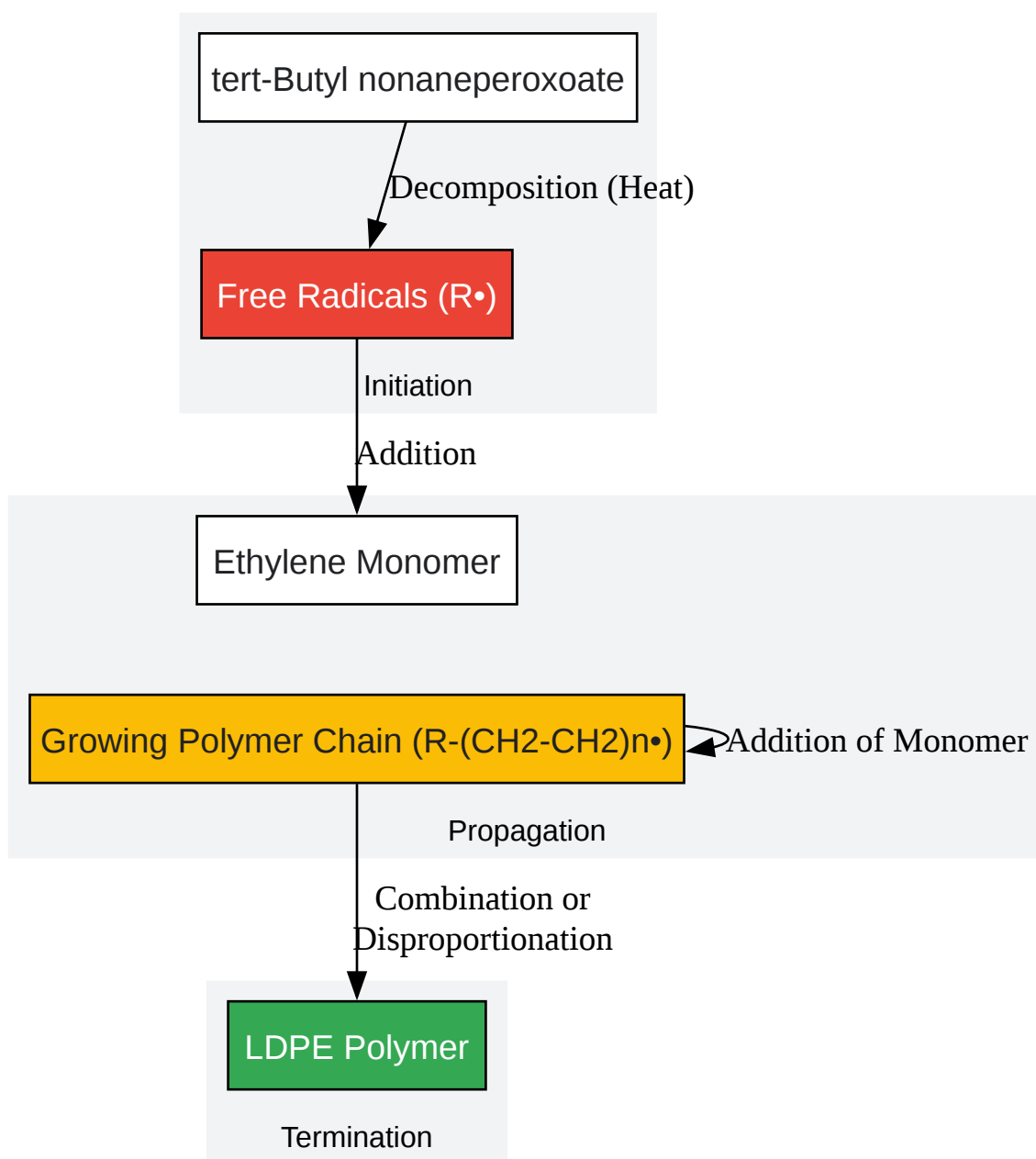


Figure 2: Simplified mechanism of free-radical polymerization of ethylene.

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References

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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